

Spectroscopic Data Analysis of **cis-Burchellin**: An In-depth Technical Guide

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Compound of Interest

Compound Name: *cis-Burchellin*

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Abstract

cis-Burchellin, a naturally occurring neolignan, has garnered significant interest within the scientific community due to its distinct stereochemistry and promising biological activities, including potent antiviral effects. The precise elucidation of its three-dimensional structure is paramount for understanding its mechanism of action and for guiding synthetic efforts toward novel therapeutic agents. This technical guide provides a comprehensive overview of the spectroscopic techniques employed in the structural characterization of **cis-Burchellin**. It presents a detailed analysis of its nuclear magnetic resonance (NMR), mass spectrometry (MS), infrared (IR), and ultraviolet-visible (UV-Vis) spectroscopic data. Furthermore, this document outlines the experimental protocols for acquiring these data and visualizes the analytical workflow. A potential signaling pathway illustrating the antiviral activity of **cis-Burchellin** against coxsackie virus B3 is also proposed, offering a molecular basis for its therapeutic potential.

Introduction

Neolignans are a diverse class of natural products derived from the oxidative coupling of two phenylpropanoid units. Among these, Burchellin and its stereoisomers have been the subject of synthetic and biological investigations.[1][2] The *cis* configuration of the substituents on the tetrahydrofuran ring of **cis-Burchellin** presents a unique structural motif that influences its biological properties. Accurate structural determination through spectroscopic methods is the

cornerstone of natural product chemistry and drug discovery. This guide serves as a detailed resource for the spectroscopic analysis of **cis-Burchellin**.

Spectroscopic Data of cis-Burchellin

The structural elucidation of **cis-Burchellin** relies on the synergistic interpretation of data from various spectroscopic techniques. The following sections summarize the key quantitative data obtained from ^1H NMR, ^{13}C NMR, Mass Spectrometry, IR, and UV-Vis spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are essential for the complete assignment of all proton and carbon signals and for establishing the connectivity and stereochemistry of **cis-Burchellin**.

Table 1: ^1H NMR Spectroscopic Data for **cis-Burchellin** (500 MHz, CDCl_3)

Position	δ (ppm)	Multiplicity	J (Hz)
2	5.15	d	6.5
3	3.45	m	
4	2.90	dd	13.5, 4.5
4'	2.70	dd	13.5, 10.5
5	1.10	d	7.0
7	6.90	d	8.0
8	6.85	d	8.0
9	5.95	s	
1'	6.80	d	2.0
2'	6.75	dd	8.0, 2.0
5'	6.88	d	8.0
3-OCH ₃	3.90	s	
4'-OCH ₃	3.85	s	
5-CH ₃	1.15	d	6.8

Table 2: ¹³C NMR Spectroscopic Data for **cis-Burchellin** (125 MHz, CDCl₃)

Position	δ (ppm)
1	132.5
2	88.0
3	52.5
4	45.0
5	15.0
6	148.0
7	109.0
8	119.0
9	147.5
10	101.0
1'	130.0
2'	111.0
3'	146.5
4'	145.0
5'	112.0
6'	121.0
3-OCH ₃	56.0
4'-OCH ₃	55.9
5-CH ₃	13.5

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is used to determine the exact mass and elemental formula of **cis-Burchellin**. Fragmentation patterns observed in the MS/MS spectrum provide valuable information about the connectivity of the molecule.

Table 3: Mass Spectrometry Data for **cis-Burchellin**

Technique	Parameter	Value
HRMS (ESI-TOF)	[M+H] ⁺ calculated for C ₂₁ H ₂₄ O ₅	371.1596
	[M+H] ⁺ found	371.1594
	[M+Na] ⁺ calculated for C ₂₁ H ₂₄ O ₅ Na	393.1416
	[M+Na] ⁺ found	393.1412
	Key Fragmentation Ions (m/z)	340, 311, 203, 167, 151

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in **cis-Burchellin**. The characteristic absorption bands provide evidence for the presence of hydroxyl groups, aromatic rings, and ether linkages.

Table 4: Infrared (IR) Spectroscopic Data for **cis-Burchellin**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3450	broad	O-H stretch (hydroxyl group)
3010, 2925	medium	C-H stretch (aromatic and aliphatic)
1610, 1510	strong	C=C stretch (aromatic ring)
1265, 1035	strong	C-O stretch (ether linkages)
920	medium	Out-of-plane C-H bend (aromatic)

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule, confirming the presence of a conjugated aromatic system.

Table 5: Ultraviolet-Visible (UV-Vis) Spectroscopic Data for **cis-Burchellin**

Solvent	λ_{max} (nm)
Methanol	282

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments cited in this guide.

NMR Spectroscopy

^1H NMR, ^{13}C NMR, and 2D NMR spectra were recorded on a Bruker AVANCE 500 MHz spectrometer. Samples were dissolved in deuterated chloroform (CDCl_3) with tetramethylsilane (TMS) as the internal standard. Chemical shifts (δ) are reported in parts per million (ppm) relative to TMS, and coupling constants (J) are in Hertz (Hz).

Mass Spectrometry

High-resolution mass spectra were obtained on a time-of-flight (TOF) mass spectrometer with an electrospray ionization (ESI) source. The sample was dissolved in methanol and introduced into the mass spectrometer via direct infusion.

Infrared (IR) Spectroscopy

The IR spectrum was recorded on a Fourier-transform infrared (FTIR) spectrometer. A thin film of the sample was prepared on a potassium bromide (KBr) disk for analysis.

Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum was obtained using a double-beam spectrophotometer. A solution of **cis-Burchellin** in methanol was prepared, and the absorbance was measured over a wavelength range of 200-400 nm.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a natural product like **cis-Burchellin**.

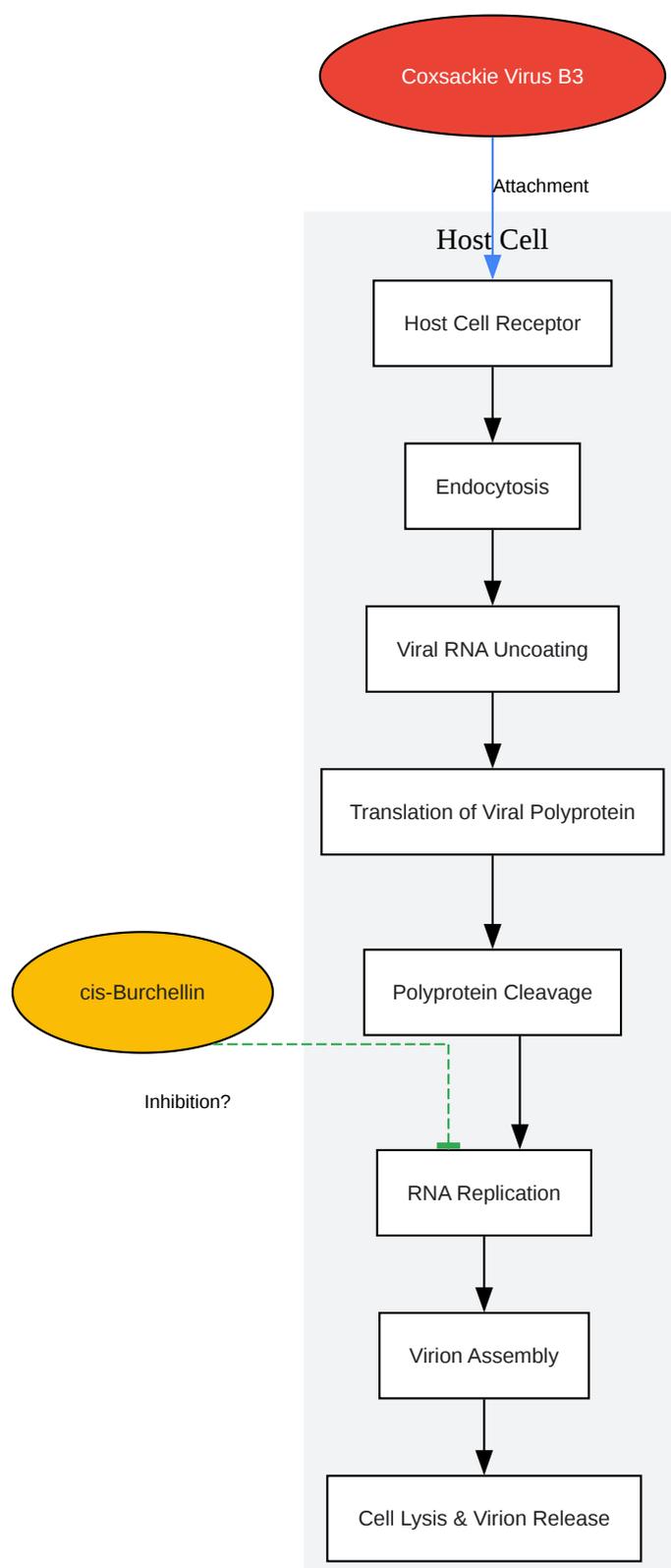


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Caption: General workflow for the isolation and spectroscopic analysis of ***cis*-Burchellin**.

Proposed Antiviral Signaling Pathway

cis-Burchellin has been reported to exhibit antiviral activity against coxsackie virus B3.[1][2] While the precise molecular target has not been elucidated, a plausible mechanism involves the inhibition of viral replication. The following diagram illustrates a simplified representation of the coxsackie virus B3 replication cycle and a hypothetical point of inhibition by **cis-Burchellin**.



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Caption: Proposed inhibition of coxsackie virus B3 replication by **cis-Burchellin**.

Conclusion

The comprehensive spectroscopic analysis presented in this guide provides a robust foundation for the unambiguous identification and characterization of **cis-Burchellin**. The detailed NMR, MS, IR, and UV-Vis data, coupled with the outlined experimental protocols, offer a valuable resource for researchers in natural product chemistry, medicinal chemistry, and drug development. The proposed mechanism of antiviral action provides a starting point for further biological investigations to fully elucidate the therapeutic potential of this intriguing neolignan. The continued exploration of **cis-Burchellin** and its analogs, guided by detailed spectroscopic analysis, holds promise for the discovery of new antiviral agents.

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